

Essential Safety and Operational Guide for 1,1-Dichloroethane

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Compound of Interest

Compound Name: 1,1-Dichloroethane

Cat. No.: B041102

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,1-Dichloroethane** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant use of this chemical.

Immediate Safety Information

1,1-Dichloroethane is a flammable, colorless, oily liquid with a chloroform-like odor.^{[1][2][3][4]} It is crucial to handle this substance with extreme care due to its potential health hazards. Exposure can cause irritation to the skin, eyes, and respiratory tract.^[1] Inhalation may lead to central nervous system depression, with symptoms including headache, dizziness, and nausea.^{[1][2][5]} Chronic exposure may affect the liver and kidneys, and it is considered a potential carcinogen.^{[1][3]}

Personal Protective Equipment (PPE)

Strict adherence to the following PPE requirements is mandatory to minimize exposure risk.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a full-face shield.	Prevents eye contact with liquid splashes or high vapor concentrations. [2] [5] [6]
Skin Protection	Chemical-resistant gloves (e.g., Viton®, PVA) and a lab coat. For larger quantities, chemical-resistant coveralls are recommended.	Prevents skin contact, which can cause irritation and absorption. [2] [5] [6]
Respiratory Protection	Use in a certified chemical fume hood. If concentrations may exceed exposure limits, a NIOSH-approved respirator is required.	Protects against inhalation of harmful vapors. [1] [2] [5]

Respiratory Protection Guidelines[\[2\]](#)[\[5\]](#)

Exposure Concentration	Required Respirator Type
Up to 1000 ppm	Any supplied-air respirator.
Up to 2500 ppm	Any supplied-air respirator operated in a continuous-flow mode.
Up to 3000 ppm (IDLH)	A self-contained breathing apparatus (SCBA) with a full facepiece or a supplied-air respirator with a full facepiece.
Emergency/Unknown	SCBA with a full facepiece operated in a pressure-demand or other positive-pressure mode.

Operational Plan: Step-by-Step Handling Procedure

Follow these steps to ensure the safe handling of **1,1-Dichloroethane** from procurement to use.

- Pre-Handling Preparation:
 - Ensure the work area is a certified chemical fume hood with proper ventilation.[\[7\]](#)
 - Verify that an emergency eyewash station and safety shower are accessible and operational.[\[7\]](#)
 - Assemble all necessary PPE and ensure it is in good condition.
 - Locate and have ready spill control materials (e.g., vermiculite, dry sand).[\[1\]](#)
 - Keep all ignition sources away from the handling area as **1,1-Dichloroethane** is highly flammable.[\[8\]](#)
- During Handling:
 - Don the appropriate PPE before opening the container.
 - Ground and bond containers when transferring the liquid to prevent static discharge.[\[1\]](#)[\[8\]](#)
 - Dispense the smallest amount necessary for the experiment.
 - Keep the container tightly closed when not in use.[\[8\]](#)
 - Work cautiously to avoid splashing or creating aerosols.
- Post-Handling Procedures:
 - Tightly seal the **1,1-Dichloroethane** container.
 - Return the container to a designated, cool, dry, and well-ventilated storage area.[\[8\]](#)[\[9\]](#)
 - Wipe down the work surface in the fume hood.
 - Properly dispose of any contaminated disposable materials (e.g., pipette tips, wipes) in a designated hazardous waste container.
 - Remove PPE and wash hands thoroughly with soap and water.

Emergency Procedures

Immediate and correct response is critical in an emergency.

Emergency Scenario	Procedural Steps
Spill or Leak	<p>1. Evacuate all non-essential personnel from the immediate area.^[1] 2. Eliminate all sources of ignition.^[1] 3. Ventilate the area.^[1] 4. Wearing full PPE, absorb the spill with a non-combustible material like vermiculite or dry sand.^[1]^[6] 5. Collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.^[6] 6. Do not wash spills into the sewer system.^[1]</p>
Fire	<p>1. Evacuate the area immediately. 2. If the fire is small and you are trained, use a dry chemical, CO₂, or alcohol-resistant foam extinguisher. Water may be ineffective.^[1]^[6] 3. Be aware that containers can explode in a fire and that poisonous gases, such as phosgene, can be produced.^[1] 4. Cool containers exposed to fire with water from a safe distance.^[8]</p>
Personal Exposure	<p>Inhalation: Move the individual to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.^[1]^[10] Skin Contact: Promptly wash the affected area with large amounts of soap and water. Remove contaminated clothing.^[1]^[5] Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.^[1]^[5] Ingestion: Do NOT induce vomiting. Seek immediate medical attention.^[2]^[5]</p>

Disposal Plan

1,1-Dichloroethane and materials contaminated with it must be disposed of as hazardous waste.

- Waste Collection:
 - Collect all **1,1-Dichloroethane** waste, including contaminated solids, in a designated, sealed, and clearly labeled hazardous waste container.
 - Do not mix with other waste streams unless compatible. **1,1-Dichloroethane** is incompatible with strong oxidizers and strong caustics.[\[2\]](#)[\[5\]](#)
- Waste Storage:
 - Store the hazardous waste container in a designated, well-ventilated, and secure secondary containment area while awaiting pickup.
- Final Disposal:
 - Arrange for disposal through a licensed professional waste disposal service.[\[8\]](#)
 - Disposal methods may include incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[8\]](#)
 - Follow all local, state, and federal environmental regulations for hazardous waste disposal.[\[1\]](#)

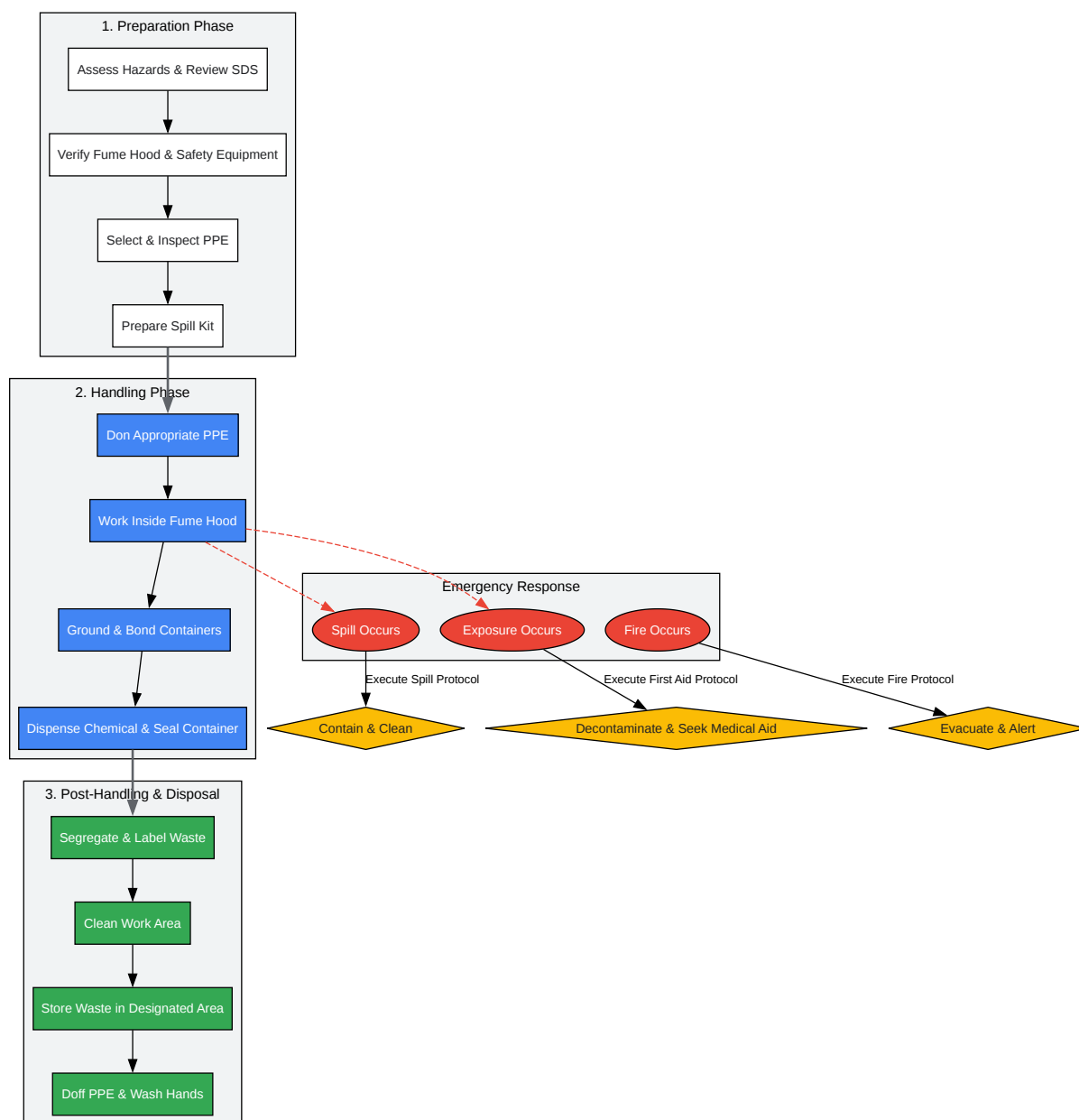
Quantitative Data Summary

The following table summarizes key quantitative data for **1,1-Dichloroethane**.

Property	Value
OSHA Permissible Exposure Limit (PEL)	100 ppm (8-hour TWA)[1][2][3][5]
NIOSH Recommended Exposure Limit (REL)	100 ppm (10-hour TWA)[1][2][3][5]
ACGIH Threshold Limit Value (TLV)	100 ppm (8-hour TWA)[1][9]
NIOSH Immediately Dangerous to Life or Health (IDLH)	3,000 ppm[2][3]
Flash Point	2°F / -17°C[2][3][5]
Flammable Limits (in air)	5.4% - 11.4% by volume[2][3][5]
Specific Gravity	1.18 g/cm ³ [2][5]
Vapor Pressure	182 mmHg at 20°C[2][3][5]
Boiling Point	135°F / 57.2°C[2][3][5]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **1,1-Dichloroethane** in a laboratory setting.



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Caption: Workflow for Safe Handling of **1,1-Dichloroethane**.

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